

Mass Spectrometry Analysis of 2-Bromo-5-fluoropyrimidine: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-5-fluoropyrimidine

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the mass spectrometry analysis of **2-Bromo-5-fluoropyrimidine**, a key intermediate in pharmaceutical synthesis. This document outlines predicted fragmentation patterns, detailed experimental protocols for Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), and presents the expected quantitative data. The information herein is designed to assist researchers in method development, impurity profiling, and structural elucidation.

Predicted Mass Spectral Fragmentation

Electron Ionization (EI) mass spectrometry of **2-Bromo-5-fluoropyrimidine** is expected to yield a distinct fragmentation pattern characterized by the isotopic signature of bromine and the cleavage of the pyrimidine ring. The molecular ion peak should be observable as a doublet with a mass-to-charge ratio (m/z) of 176 and 178, corresponding to the 79Br and 81Br isotopes, respectively, in a roughly 1:1 ratio.

The primary fragmentation pathways are predicted to involve the loss of the bromine radical, followed by the sequential loss of small molecules such as hydrogen cyanide (HCN) and acetylene (C_2H_2). The presence of the fluorine atom is anticipated to influence the fragmentation, leading to characteristic neutral losses.

Quantitative Fragmentation Data

The following table summarizes the predicted major fragment ions, their corresponding m/z values, and their estimated relative abundance based on the analysis of closely related compounds, such as 2-bromopyridine. It is important to note that these are predicted values and may vary based on the specific instrumentation and analytical conditions.

Predicted Fragment Ion	m/z (for 79Br/81Br)	Proposed Structure	Predicted Relative Abundance (%)
$[C_4H_2BrFN_2]^{+}\bullet$	176/178	Molecular Ion	95
$[C_4H_2FN_2]^{+}$	97	$[M-Br]^{+}$	100
$[C_3HFN]^{+}\bullet$	69	$[M-Br-HCN]^{+}\bullet$	45
$[C_2N]^{+}$	38	$[M-Br-HCN-HCF]^{+}$	20

Experimental Protocols

Two primary mass spectrometry-based methods are suitable for the analysis of **2-Bromo-5-fluoropyrimidine**: Gas Chromatography-Mass Spectrometry (GC-MS) for volatile samples and Liquid Chromatography-Mass Spectrometry (LC-MS) for less volatile or thermally labile samples.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

GC-MS is a robust technique for the analysis of **2-Bromo-5-fluoropyrimidine**, providing high-resolution separation and sensitive detection.

Sample Preparation:

A stock solution of **2-Bromo-5-fluoropyrimidine** should be prepared in a volatile organic solvent, such as dichloromethane or methanol, at a concentration of approximately 1 mg/mL. This stock solution should then be diluted to a working concentration of around 10 µg/mL for analysis.

Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B GC System or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- Column: HP-5ms (30 m x 0.25 mm x 0.25 μ m) or equivalent non-polar capillary column.
- Injector Temperature: 250°C
- Injection Volume: 1 μ L (splitless mode)
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 10°C/min to 280°C.
 - Hold: 5 minutes at 280°C.
- MS Ion Source: Electron Ionization (EI) at 70 eV.
- MS Quadrupole Temperature: 150°C.
- Scan Range: m/z 35-250.

Liquid Chromatography-Mass Spectrometry (LC-MS) Protocol

LC-MS is a versatile alternative, particularly for samples in complex matrices or when derivatization is not desirable.

Sample Preparation:

Prepare a stock solution of **2-Bromo-5-fluoropyrimidine** in a mixture of acetonitrile and water (1:1 v/v) at a concentration of 1 mg/mL. Dilute the stock solution with the initial mobile phase to a working concentration of approximately 10 μ g/mL.

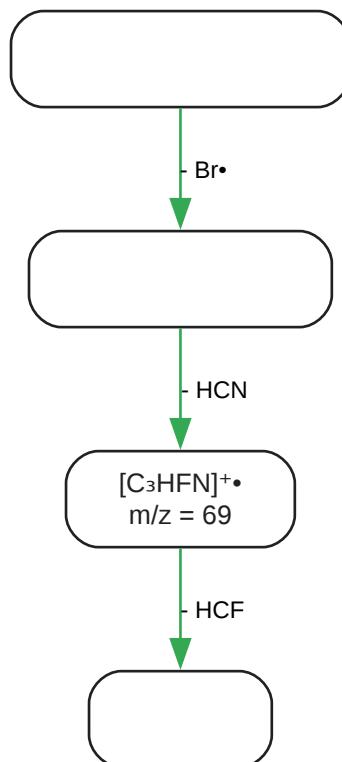
Instrumentation and Conditions:

- Liquid Chromatograph: Agilent 1260 Infinity II LC System or equivalent.
- Mass Spectrometer: Agilent 6460 Triple Quadrupole LC/MS or equivalent.
- Column: ZORBAX Eclipse Plus C18 (4.6 x 100 mm, 3.5 μ m) or equivalent reversed-phase column.
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Program:
 - 0-1 min: 5% B
 - 1-10 min: 5% to 95% B
 - 10-12 min: 95% B
 - 12-12.1 min: 95% to 5% B
 - 12.1-15 min: 5% B
- Flow Rate: 0.5 mL/min.
- Column Temperature: 40°C.
- Ion Source: Electrospray Ionization (ESI) in positive ion mode.
- Capillary Voltage: 4000 V.
- Gas Temperature: 325°C.
- Gas Flow: 8 L/min.
- Nebulizer Pressure: 35 psi.

Visualizations

The following diagrams illustrate the predicted fragmentation pathway and the general experimental workflows for the mass spectrometric analysis of **2-Bromo-5-fluoropyrimidine**.

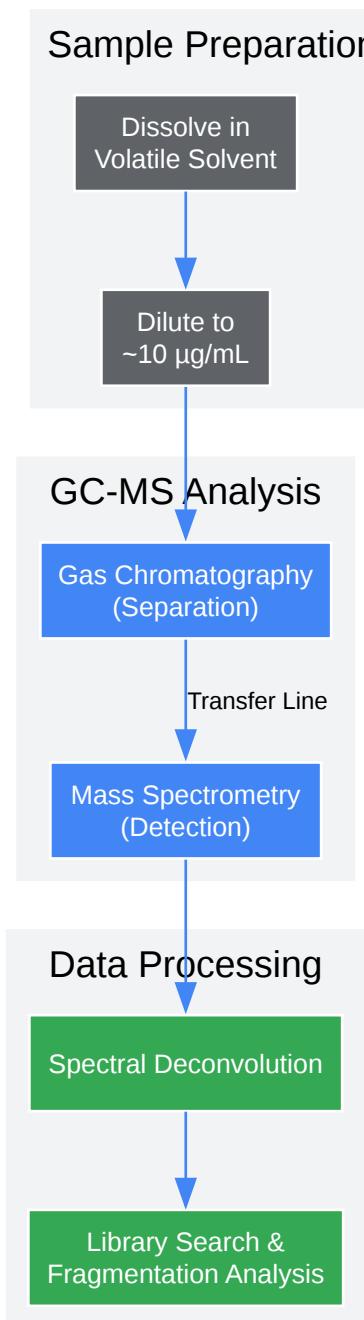
Predicted EI Fragmentation of 2-Bromo-5-fluoropyrimidine



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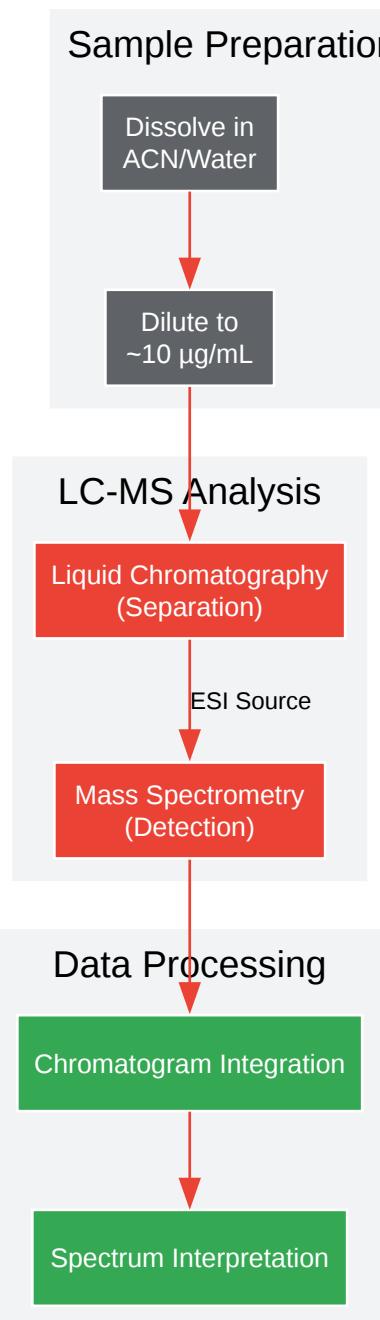
Caption: Predicted Electron Ionization fragmentation pathway for **2-Bromo-5-fluoropyrimidine**.

GC-MS Experimental Workflow

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Caption: General workflow for GC-MS analysis.

LC-MS Experimental Workflow

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Caption: General workflow for LC-MS analysis.

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